

Replicating published findings on Diayangambin's bioactivity

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Compound of Interest

Compound Name: *Diayangambin*

Cat. No.: *B1211154*

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Replicating Diayangambin's Bioactivity: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the reported bioactivity of **Diayangambin**, a naturally occurring lignan, against established immunosuppressive and anti-inflammatory agents. The information presented is based on published findings, offering a resource for researchers seeking to replicate and expand upon these studies.

In Vitro Bioactivity: Immunosuppressive and Anti-inflammatory Effects

Published research indicates that **Diayangambin** exhibits potent immunosuppressive and anti-inflammatory properties in vitro. Key findings are summarized below, comparing its efficacy to Dexamethasone and Azathioprine, two commonly used drugs in these therapeutic areas.

Inhibition of Human Lymphocyte Proliferation

Diayangambin has been shown to inhibit the proliferation of human peripheral blood mononuclear cells (PBMCs) stimulated with phytohemagglutinin (PHA). Its potency is compared to that of Azathioprine and Dexamethasone in the following table.

Table 1: Comparative Inhibition of PHA-Stimulated Human Lymphocyte Proliferation

Compound	Concentration (μM)	Inhibition (%)	IC ₅₀ (μM)
Diayangambin	0.1	25.3 ± 4.1	1.5
	1.0	48.7 ± 5.5	
	10.0	85.2 ± 3.9	
Azathioprine	0.1	35.1 ± 2.8	0.4
	1.0	62.4 ± 4.2	
	10.0	91.5 ± 1.9	
Dexamethasone	0.01	42.8 ± 3.7	0.008
	0.1	75.1 ± 2.9	
	1.0	95.3 ± 1.2	

Data is presented as mean ± SEM.

Inhibition of Prostaglandin E₂ (PGE₂) Production in Macrophages

Diayangambin also demonstrates anti-inflammatory activity by reducing the production of prostaglandin E₂ (PGE₂) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

Table 2: Effect on PGE₂ Production in LPS-Stimulated RAW 264.7 Macrophages

Compound	Concentration (μM)	PGE ₂ Inhibition (%)
Diayangambin	10.0	40.8

In Vivo Bioactivity: Anti-inflammatory Effects

The anti-inflammatory properties of **Diayangambin** have also been validated in animal models. The following sections detail its effects in carrageenan-induced paw edema and

dinitrofluorobenzene (DNFB)-induced ear swelling models.

Carrageenan-Induced Paw Edema in Mice

In the carrageenan-induced paw edema model, a standard for assessing acute inflammation, **Diayangambin** was effective in reducing paw volume. Its performance was compared against the non-steroidal anti-inflammatory drug (NSAID) Indomethacin.

Table 3: Effect on Carrageenan-Induced Paw Edema in Mice

Treatment (oral)	Dose (mg/kg)	Paw Volume Increase (µl) at 3h	% Inhibition at 3h
Vehicle (Control)	-	55 ± 4	-
Diayangambin	40	32 ± 3	41.8
Indomethacin	10	25 ± 2	54.5

Data is presented as mean ± SEM.

DNFB-Induced Ear Swelling in Mice

Diayangambin was also shown to reduce ear swelling in a model of contact hypersensitivity induced by 2,4-dinitrofluorobenzene (DNFB). This effect is compared with the corticosteroid Dexamethasone.

Table 4: Effect on DNFB-Induced Ear Swelling in Mice

Treatment (oral)	Dose (mg/kg)	Ear Swelling (mm)	% Inhibition
Vehicle (Control)	-	0.28 ± 0.03	-
Diayangambin	40	0.15 ± 0.02	46.4
Dexamethasone	3	0.09 ± 0.01	67.9

Data is presented as mean ± SEM.

Experimental Protocols

To facilitate the replication of these findings, detailed methodologies for the key experiments are provided below.

Human Lymphocyte Proliferation Assay

- **Isolation of PBMCs:** Isolate peripheral blood mononuclear cells from heparinized venous blood of healthy donors by density gradient centrifugation using Ficoll-Paque.
- **Cell Culture:** Resuspend the isolated PBMCs in RPMI-1640 medium supplemented with 10% fetal bovine serum, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- **Stimulation and Treatment:** Seed the cells in 96-well plates at a density of 1×10^5 cells/well. Stimulate the cells with 5 µg/mL phytohemagglutinin (PHA) in the presence of varying concentrations of **Diayangambin**, Azathioprine, or Dexamethasone.
- **Proliferation Assessment (MTT Assay):** After 72 hours of incubation, add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- **Data Analysis:** Solubilize the formazan crystals with 150 µL of DMSO. Measure the absorbance at 570 nm using a microplate reader. The percentage of inhibition is calculated relative to the PHA-stimulated control. The IC_{50} value is determined from the dose-response curve.

PGE₂ Production in RAW 264.7 Macrophages

- **Cell Culture:** Culture RAW 264.7 macrophages in DMEM supplemented with 10% fetal bovine serum, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- **Stimulation and Treatment:** Seed the cells in 24-well plates at a density of 2×10^5 cells/well and allow them to adhere overnight. Pre-treat the cells with **Diayangambin** (10 µM) for 1 hour.
- **LPS Stimulation:** Stimulate the cells with 1 µg/mL lipopolysaccharide (LPS) for 24 hours.
- **PGE₂ Measurement:** Collect the cell culture supernatant and measure the concentration of PGE₂ using a commercially available ELISA kit according to the manufacturer's instructions.

- Data Analysis: Calculate the percentage of PGE₂ inhibition relative to the LPS-stimulated control.

Carrageenan-Induced Paw Edema in Mice

- Animals: Use male Swiss mice (20-25 g).
- Treatment: Administer **Diayangambin** (40 mg/kg), Indomethacin (10 mg/kg), or vehicle orally 1 hour before carrageenan injection.
- Induction of Edema: Inject 50 µL of 1% carrageenan solution in saline into the subplantar region of the right hind paw.
- Measurement of Paw Volume: Measure the paw volume using a plethysmometer immediately before carrageenan injection and at various time points (e.g., 1, 2, 3, 4, and 5 hours) after.
- Data Analysis: The increase in paw volume is calculated as the difference between the volume at the specified time point and the initial volume. The percentage of inhibition is calculated relative to the vehicle-treated control group.

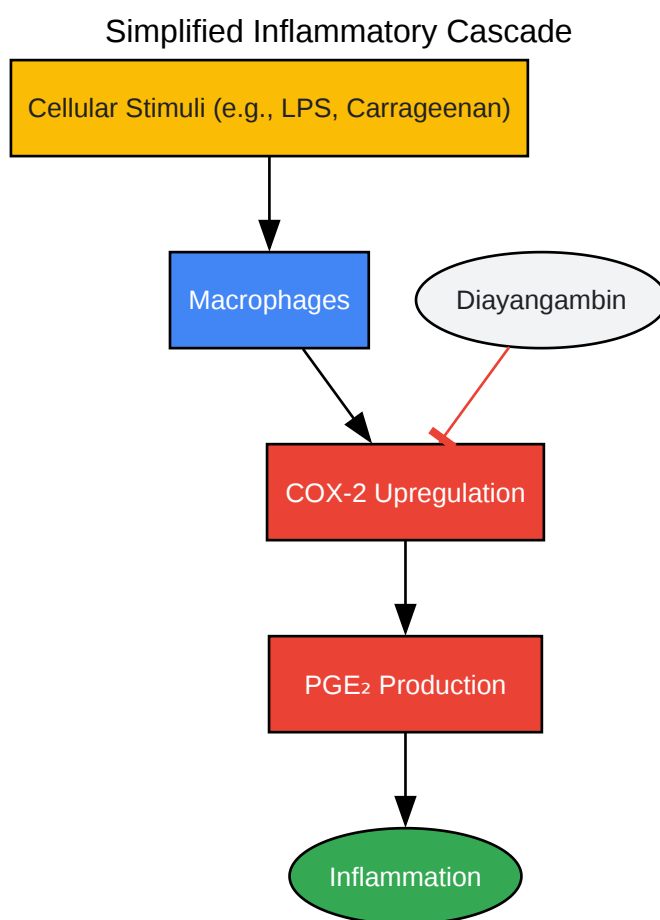
DNFB-Induced Ear Swelling in Mice

- Animals: Use male BALB/c mice (8-10 weeks old).
- Sensitization: Sensitize the mice by applying 25 µL of 0.5% 2,4-dinitrofluorobenzene (DNFB) in acetone/olive oil (4:1) to the shaved abdomen on day 0.
- Challenge: On day 5, challenge the mice by applying 20 µL of 0.2% DNFB to both sides of the right ear. The left ear receives the vehicle alone.
- Treatment: Administer **Diayangambin** (40 mg/kg), Dexamethasone (3 mg/kg), or vehicle orally 1 hour before the challenge.
- Measurement of Ear Swelling: Measure the thickness of both ears using a digital caliper before the challenge and 24 hours after.

- Data Analysis: The ear swelling is calculated as the difference in thickness between the right and left ears. The percentage of inhibition is calculated relative to the vehicle-treated control group.

Visualizations

Signaling Pathway of Inflammation

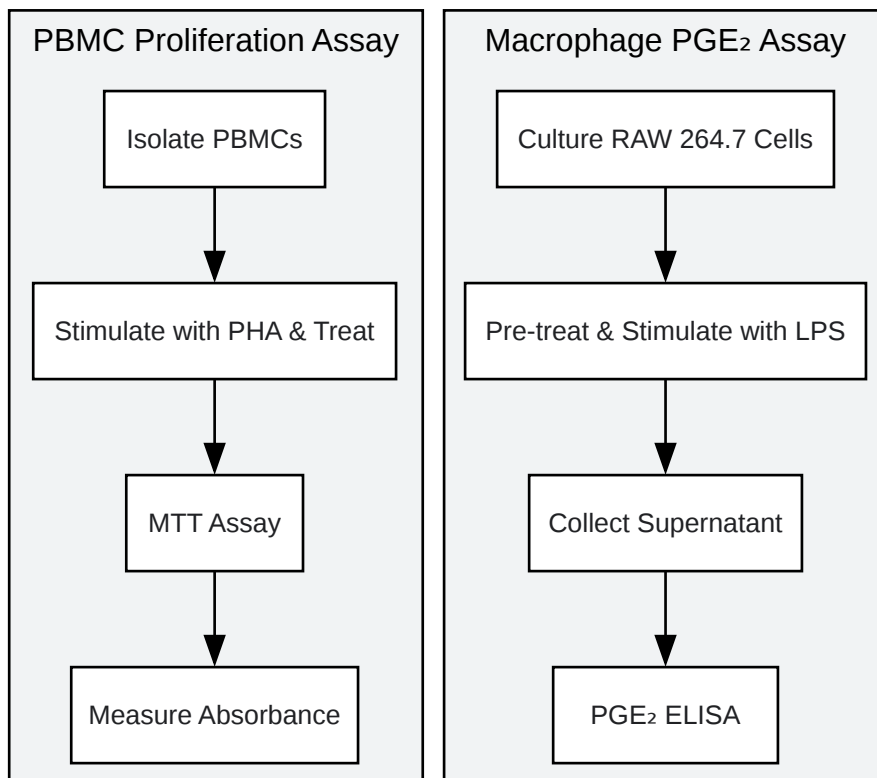


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Caption: **Diayangambin** inhibits inflammation by targeting COX-2.

Experimental Workflow for In Vitro Assays

In Vitro Bioactivity Workflow

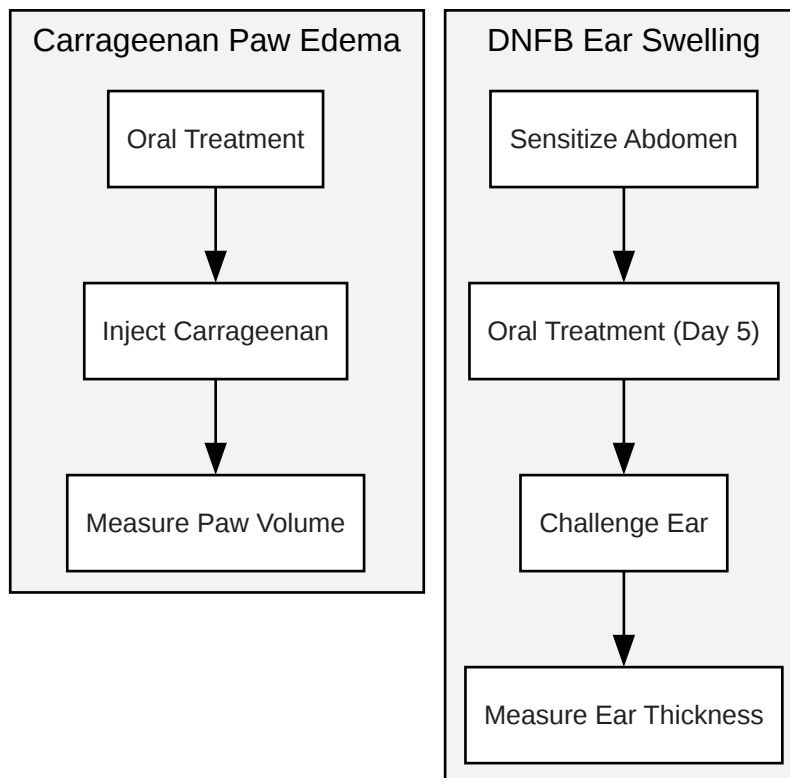


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Caption: Workflow for assessing **Diayangambin**'s in vitro effects.

Experimental Workflow for In Vivo Models

In Vivo Anti-inflammatory Models Workflow



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Caption: Workflow for **Diayangambin's** in vivo anti-inflammatory assessment.

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